

# Application Notes and Protocols: AMAS Test Kit

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## Compound of Interest

Compound Name: AMAS

Cat. No.: B013638

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## Introduction

The Anti-Malignin Antibody Serum (**AMAS**) test is a serum-based in vitro immunoassay designed for the early detection and monitoring of cancer.<sup>[1]</sup> This test measures the concentration of a specific antibody, the Anti-Malignin Antibody, which is produced by the body's immune system in response to the presence of malignin, a 10,000 Dalton polypeptide found in most malignant cells.<sup>[2]</sup> Unlike other cancer markers that are often antigens released by tumors in later stages, the **AMAS** test detects an early-stage antibody response, making it a potential tool for early-stage cancer detection and recurrence monitoring.<sup>[1][3]</sup> The test is performed by Oncolab, Inc., a CLIA-certified laboratory.<sup>[3]</sup>

## Principle of the AMAS Test

The **AMAS** test is a type of immunoassay.<sup>[1]</sup> The fundamental principle of an immunoassay is the specific binding of an antibody to its corresponding antigen. In the case of the **AMAS** test, the analyte being measured is the Anti-Malignin Antibody (AMA) present in the patient's serum.

The general workflow of the **AMAS** test, based on available information, involves an immunoadsorption step. The patient's serum is incubated with a "Target reagent," which consists of malignin antigen covalently bound to a solid support (bromoacetylcellulose). The Anti-Malignin Antibodies in the serum specifically bind to the malignin on this support. After a washing step to remove unbound components, the bound antibodies are eluted (released) using an acetic acid solution. The concentration of the eluted antibodies is then quantified to determine the **AMAS** level.

# AMAS Test Kit Components and Sample Requirements

The **AMAS** test requires a specific collection and shipping kit provided by Oncolab. It is crucial to use only the components provided in the kit to ensure the accuracy and validity of the test results.

Component	Description
Collection Tube	Covidien Monoject 10mL tube (REF#8881302718). This is a non-silicone coated, no-additive tube. No substitutions are permitted. <a href="#">[4]</a>
Transfer Pipette	Glass Pasteur pipette. Plastic pipettes should not be used as they can absorb the antibody. <a href="#">[4]</a>
Cryotube	Greiner Bio-One cryotube. This is the only acceptable tube for serum submission to Oncolab. <a href="#">[4]</a>
Shipping Container	Styrofoam packing box for temperature-controlled shipment.
Requisition Form	To be completed by the healthcare provider and patient.
Shipping Labels	UN3373 & UN1845 stickers for the outside of the shipping box. <a href="#">[4]</a>

Sample Requirements:

Parameter	Requirement
Sample Type	Serum
Minimum Serum Volume	2 mL <sup>[4]</sup>
Patient Preparation	No special preparation, such as fasting, is required. <sup>[4]</sup>
Blood Draw Timing	Blood must be drawn Monday through Thursday, as tests are processed Tuesday through Friday. <sup>[4]</sup>

## Experimental Protocols

### I. Blood Collection

- Use only the enclosed Covidien Monoject 10mL tube. Do not substitute with any other type of tube.<sup>[4]</sup>
- This must be the first tube drawn to avoid the formation of an antibody-absorbing clot.<sup>[4]</sup>
- Draw the blood directly into the Monoject tube. Do not use a butterfly tubing apparatus.<sup>[4]</sup>

### II. Serum Processing

- Clotting: Allow the blood to sit at room temperature for a minimum of 30 minutes and a maximum of 2 hours to allow a clot to form.<sup>[4]</sup>
- Refrigeration: After clotting, place the blood tube in a refrigerator at 4°C (± 2°C) for a minimum of 1 hour and a maximum of 3 hours.<sup>[4]</sup>
- Centrifugation:
  - Centrifuge the blood tube at 3000 RPM for 15 minutes at 4°C (± 2°C).<sup>[4]</sup>
  - If a refrigerated centrifuge is not available, chill the empty centrifuge cups in a refrigerator for 10 minutes before use.<sup>[4]</sup>
- Serum Transfer:

- Using the provided glass Pasteur pipette, carefully transfer the serum (the clear liquid portion) to the provided screw-cap Greiner Bio-One cryotube.[4]
- Ensure a minimum of 2 mL of serum is collected.[4]
- Label the Greiner cryotube with the patient's name, date of birth, and the date/time of collection.[4]
- Discard the original Monoject tube.[4]

### III. Sample Shipping

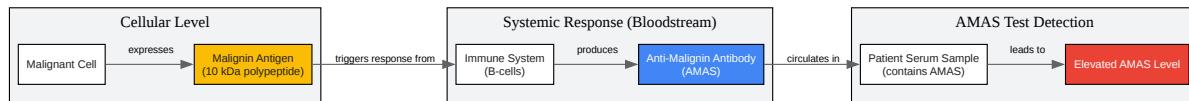
- Freezing: Immediately freeze the serum by placing the Greiner cryotube in dry ice (CO<sub>2</sub>). Do not use a standard freezer.[4]
- Packaging:
  - Place the frozen Greiner cryotube in the provided Styrofoam shipping container with a sufficient amount of dry ice (approximately 3 pounds). Do not use gel ice packs.[4]
  - Complete the enclosed requisition form and place it in the shipping container.
- Shipping:
  - Attach the UN3373 and UN1845 stickers to the outside of the cardboard shipping box.[4]
  - Ship the package via FedEx Priority Overnight or UPS Next Day Air for 10:30 am delivery to Oncolab.[4]

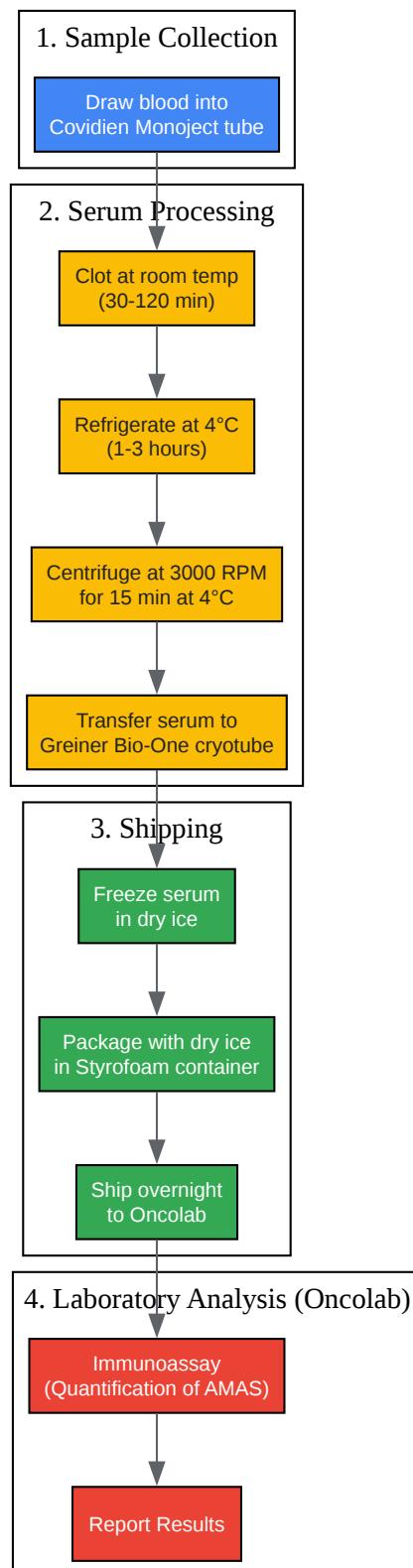
### Data Presentation

The **AMAS** test results are reported quantitatively. The interpretation of the results should be done by a qualified healthcare professional in the context of the patient's overall clinical picture.

Result Category	Interpretation
Normal	Indicates a low level of Anti-Malignin Antibody. A normal AMAS level can occur in individuals without cancer, in those with advanced or terminal cancer, and in successfully treated cancer patients with no evidence of disease. <a href="#">[2]</a>
Borderline	Results that are not definitively normal or elevated. Repeat testing may be recommended.
Elevated	Indicates a high level of Anti-Malignin Antibody, which is associated with the presence of active, non-terminal cancer. <a href="#">[2]</a>

## Visualizations



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- To cite this document: BenchChem. [Application Notes and Protocols: AMAS Test Kit]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b013638#amas-test-kit-protocol-and-sample-requirements>

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